

Comprehensive Safety and Handling Guide for Sodium Glycolate

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Compound of Interest		
Compound Name:	Sodium glycolate	
Cat. No.:	B146980	Get Quote

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals who handle **sodium glycolate**. Adherence to these procedures is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Sodium glycolate is a white, crystalline powder that can cause irritation to the skin, eyes, and respiratory tract.[1][2][3] While it is not considered highly toxic, proper handling is necessary to minimize exposure and associated risks. The toxicological properties of this substance have not been fully investigated.[1]

Quantitative Data Summary:

Parameter	Value	Species	Reference
Oral LD50	6700 mg/kg	Mouse	[1]
Oral LD50	7110 mg/kg	Rat	[1]
NFPA Rating (estimated)	Health: 1, Flammability: 0, Instability: 0	N/A	[1]



Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Standard
Eye Protection	Chemical safety goggles or glasses with side shields	OSHA 29 CFR 1910.133 or European Standard EN166[1]
Hand Protection	Appropriate protective gloves (e.g., Nitrile rubber)	European Standard EN 374[4]
Skin Protection	Wear appropriate protective clothing to prevent skin exposure.[1]	N/A
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated and exposure limits are exceeded.[1]	OSHA 29 CFR 1910.134 or European Standard EN 149[1]

Operational Plan for Handling Sodium Glycolate

This section outlines the step-by-step procedures for the safe handling of **sodium glycolate** in a laboratory setting.

2.1. Pre-Operational Checks:

- Verify Availability of Safety Equipment: Ensure that an eyewash station and safety shower are readily accessible.[1]
- Inspect PPE: Check all PPE for integrity before use. Inspect gloves for any signs of degradation or punctures.
- Review Safety Data Sheet (SDS): Familiarize yourself with the specific hazards and handling precautions outlined in the product's SDS.
- Ensure Proper Ventilation: Handling of **sodium glycolate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[1]



2.2. Handling Procedure:

- Don Appropriate PPE: Wear the recommended eye protection, gloves, and lab coat.
- Minimize Dust Generation: Handle sodium glycolate carefully to avoid creating dust.[1] Use
 a scoop or spatula for transferring the powder.
- Weighing: If weighing is required, perform this task in a fume hood or a ventilated balance enclosure.
- Dissolving: When dissolving in a solvent, add the **sodium glycolate** powder to the solvent slowly to prevent splashing.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[1]
- No Eating or Drinking: Do not eat, drink, or smoke in the area where sodium glycolate is being handled.[4][5]

2.3. Post-Handling Procedure:

- Decontamination: Clean the work area thoroughly after handling is complete.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with the outer surface.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[1]
- Storage: Store sodium glycolate in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[1][4]

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

3.1. First Aid Measures:



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[1]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek medical attention.[1]

3.2. Spill Response:

- Evacuate the Area: If a significant spill occurs, evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.[1]
- Wear Appropriate PPE: Don the necessary PPE, including respiratory protection if significant dust is present.
- Contain and Clean: Carefully sweep or vacuum up the spilled material and place it into a suitable, labeled disposal container.[1] Avoid generating dust during cleanup.[1]
- Decontaminate: Clean the spill area with a suitable cleaning agent and dispose of the cleaning materials as hazardous waste.

Disposal Plan

Proper disposal of **sodium glycolate** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[4]
- Containerization: Place all sodium glycolate waste, including contaminated PPE and cleaning materials, into a clearly labeled, sealed container suitable for chemical waste.





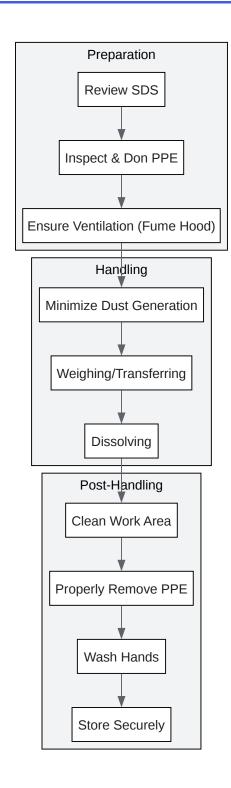


- Regulatory Compliance: Dispose of the waste in accordance with all local, regional, and national hazardous waste regulations.[4] Do not dispose of it down the drain or in the regular trash.[4]
- Professional Disposal: Utilize your institution's designated hazardous waste disposal service.

Workflow Diagrams

The following diagrams illustrate the key processes for handling and responding to incidents involving **sodium glycolate**.

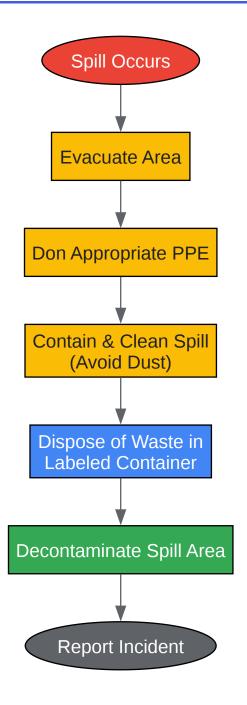




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Caption: Workflow for Safe Handling of Sodium Glycolate.





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Caption: Emergency Spill Response for Sodium Glycolate.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. aksci.com [aksci.com]
- 3. Sodium Glycolate | C2H3NaO3 | CID 517347 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.fr [fishersci.fr]
- 5. sdfine.com [sdfine.com]
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